

# Chemical structure and IUPAC name of 2,6-dichloro-3-nitrobenzaldehyde

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## Compound of Interest

Compound Name: 2,6-Dichloro-3-nitrobenzaldehyde

Cat. No.: B1306182

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## An In-depth Technical Guide to 2,6-Dichloro-3-nitrobenzaldehyde

For Researchers, Scientists, and Drug Development Professionals

### Abstract

This technical guide provides a comprehensive overview of **2,6-dichloro-3-nitrobenzaldehyde**, a halogenated nitroaromatic compound of interest in synthetic and medicinal chemistry. This document details its chemical structure, IUPAC nomenclature, and key physicochemical properties. A proposed synthesis protocol, based on the nitration of 2,6-dichlorobenzaldehyde, is presented alongside a potential purification method. Furthermore, this guide explores the reactivity of the constituent functional groups and discusses potential applications in drug discovery and development, drawing parallels with structurally related compounds.

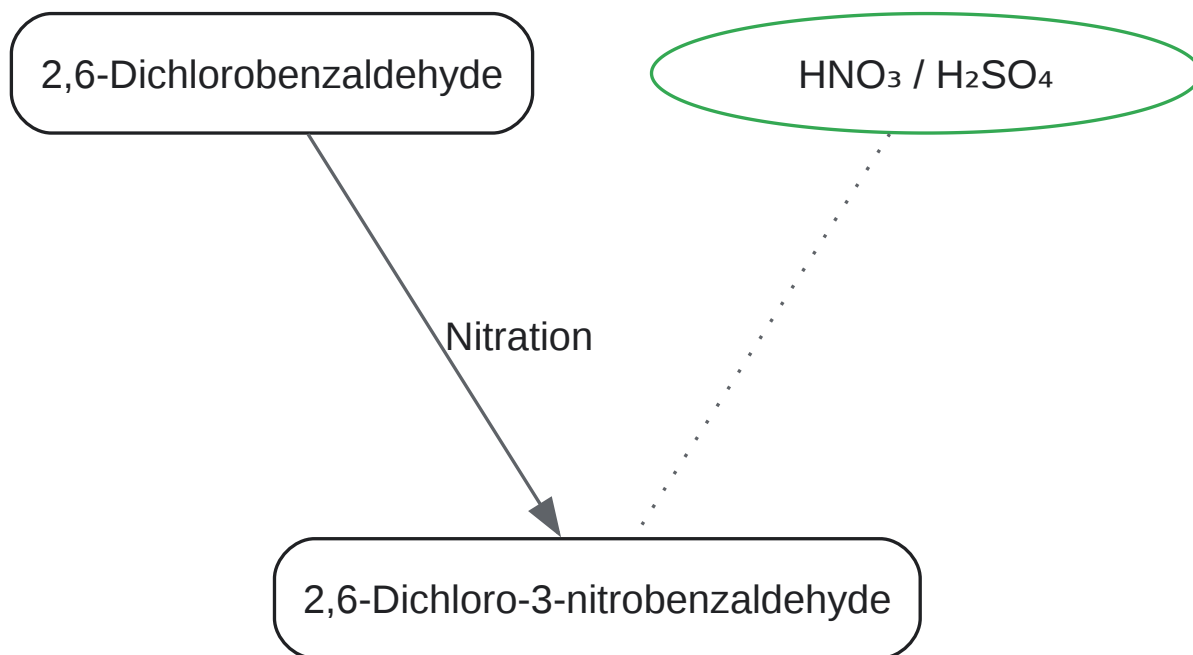
### Chemical Structure and IUPAC Name

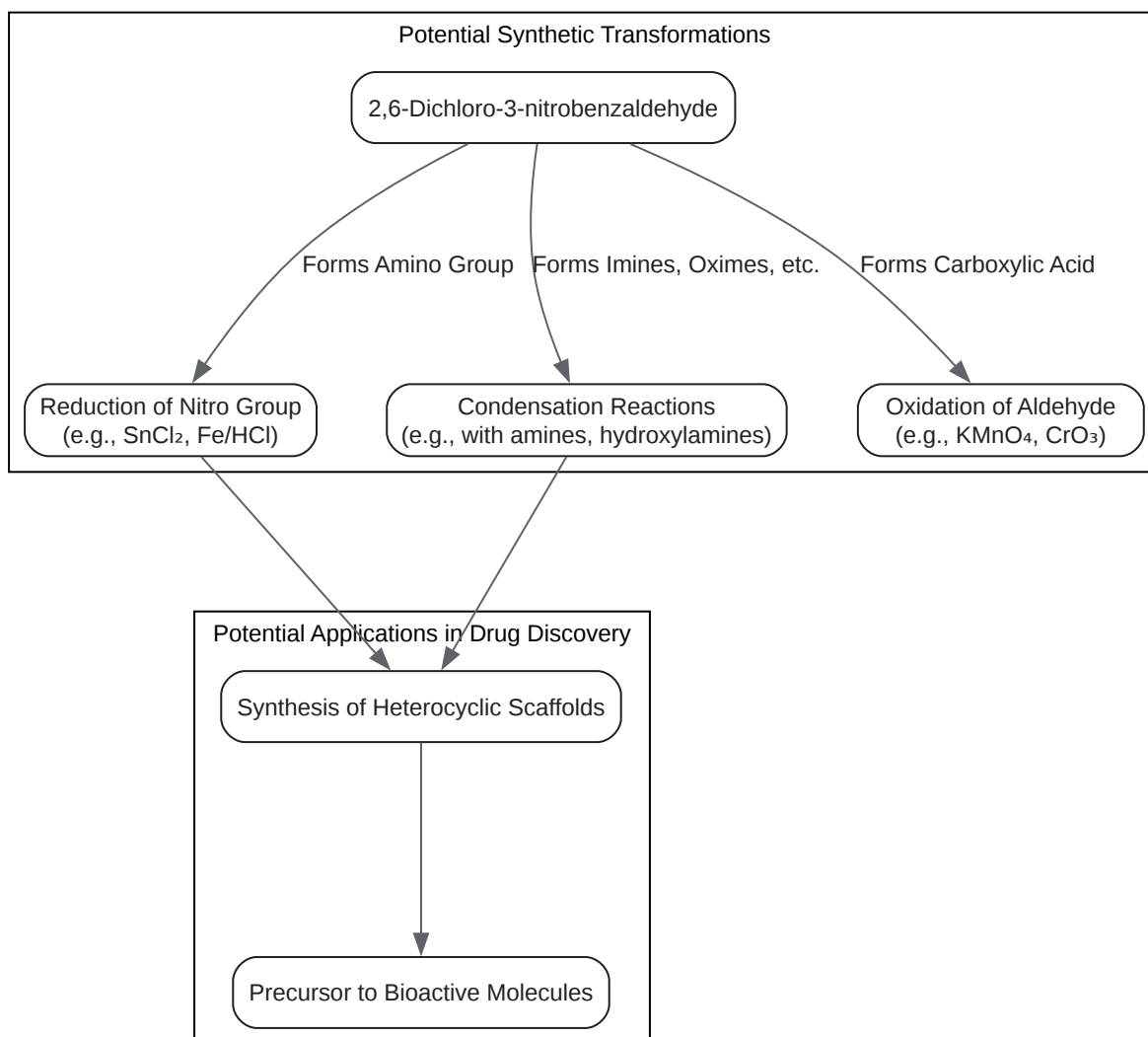
**2,6-Dichloro-3-nitrobenzaldehyde** is an organic compound featuring a benzene ring substituted with two chlorine atoms, a nitro group, and a formyl (aldehyde) group.

- IUPAC Name: **2,6-Dichloro-3-nitrobenzaldehyde**
- Chemical Formula:  $C_7H_3Cl_2NO_3$

- CAS Number: 5866-97-7
- Molecular Weight: 220.01 g/mol

The substituents are positioned on the benzene ring as follows: the aldehyde group is at position 1, the chlorine atoms are at positions 2 and 6, and the nitro group is at position 3.





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